

A Comparative Environmental Risk Assessment: Iscotrizinol vs. Oxybenzone

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Compound of Interest

Compound Name: *Iscotrizinol*

Cat. No.: *B143942*

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A comprehensive evaluation of the environmental impact of two common ultraviolet (UV) filters, **Iscotrizinol** (Diethylhexyl Butamido Triazone) and Oxybenzone (Benzophenone-3), reveals significant differences in their ecological risk profiles. This guide synthesizes available experimental data on the ecotoxicity, persistence, bioaccumulation potential, and endocrine-disrupting effects of these compounds to inform researchers, scientists, and drug development professionals. Oxybenzone demonstrates a well-documented history of adverse environmental effects, including coral bleaching and endocrine disruption. In contrast, while data for **Iscotrizinol** is less extensive, existing information suggests a more favorable, though not entirely benign, environmental profile.

Quantitative Environmental Impact Analysis

The following tables summarize the key quantitative data points for **Iscotrizinol** and Oxybenzone, facilitating a direct comparison of their environmental parameters.

Table 1: Comparison of Ecotoxicity, Biodegradability, and Bioaccumulation Potential

Parameter	Iscotrizinol (Diethylhexyl Butamido Triazone)	Oxybenzone (Benzophenone-3)
Acute Ecotoxicity		
Fish (96h LC50)	> 2.48 mg/L (Danio rerio)[1]	1.99 - 7.5 mg/L (Various species)
Invertebrates (48h EC50)	No experimental data available. Classified as "Toxic to aquatic life with long lasting effects".[1]	0.5 - 4.8 mg/L (Daphnia magna)
Algae (72h EC50)	No experimental data available.	0.5 - 2.6 mg/L (Various species)
Coral (Planulae LC50)	No experimental data available.	139 µg/L (24h, light exposure)
Persistence & Biodegradability		
OECD 301 (Ready Biodegradability)	Data is conflicting. Some sources suggest it is not readily biodegradable.	Not readily biodegradable.
Environmental Persistence	Classified as having "long lasting effects" in aquatic environments.[1]	Persistent in aquatic environments and not easily removed by wastewater treatment.[2]
Bioaccumulation Potential		
Log Kow (Octanol-Water Partition Coeff.)	4.12[1]	3.06 - 3.7
Bioconcentration Factor (BCF)	Bioaccumulation is not expected based on some assessments, despite a high Log Kow.[1]	Low to moderate bioaccumulation potential observed in fish and other marine organisms.
Endocrine Disruption Potential		

Status	No reproductive toxicity observed in mammalian studies.[3] Aquatic endocrine disruption data is lacking.	Confirmed endocrine disruptor (estrogenic and anti-androgenic activity).
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Key Experimental Protocols

The data presented in this guide are primarily derived from standardized testing methodologies established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data comparability and reliability across different studies and substances.

OECD 203: Fish, Acute Toxicity Test

This test evaluates the short-term toxicity of a substance to fish.

- Test Organism: Typically Zebra fish (*Danio rerio*) or Rainbow trout (*Oncorhynchus mykiss*).
- Procedure: Fish are exposed to a geometric series of at least five concentrations of the test substance for a 96-hour period. A control group is maintained in water without the test substance.
- Endpoint: Mortalities are recorded at 24, 48, 72, and 96 hours. The primary endpoint is the LC50 (Lethal Concentration 50%), which is the statistically estimated concentration of the substance that is lethal to 50% of the test organisms within the 96-hour exposure period. Observations of sub-lethal effects (e.g., abnormal behavior) are also recorded.

OECD 202: *Daphnia* sp. Acute Immobilisation Test

This test assesses acute toxicity to aquatic invertebrates.

- Test Organism: *Daphnia magna*, a small freshwater crustacean.
- Procedure: Young daphnids (less than 24 hours old) are exposed to at least five concentrations of the test substance for 48 hours.
- Endpoint: The key endpoint is the EC50 (Effective Concentration 50%), which is the concentration that causes immobilization in 50% of the daphnids. Immobilization is defined

as the inability to swim within 15 seconds after gentle agitation of the test vessel.

Observations are made at 24 and 48 hours.

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This protocol determines the effects of a substance on the growth of freshwater primary producers.

- **Test Organism:** A species of green algae, such as *Pseudokirchneriella subcapitata*.
- **Procedure:** Exponentially growing algal cultures are exposed to a range of concentrations of the test substance over a 72-hour period under standardized light and temperature conditions.
- **Endpoint:** The test measures the inhibition of growth in comparison to control cultures. The primary endpoint is the EC50, calculated based on the reduction in either growth rate (ErC50) or yield (EyC50), which is the algal biomass at the end of the test.

OECD 301: Ready Biodegradability

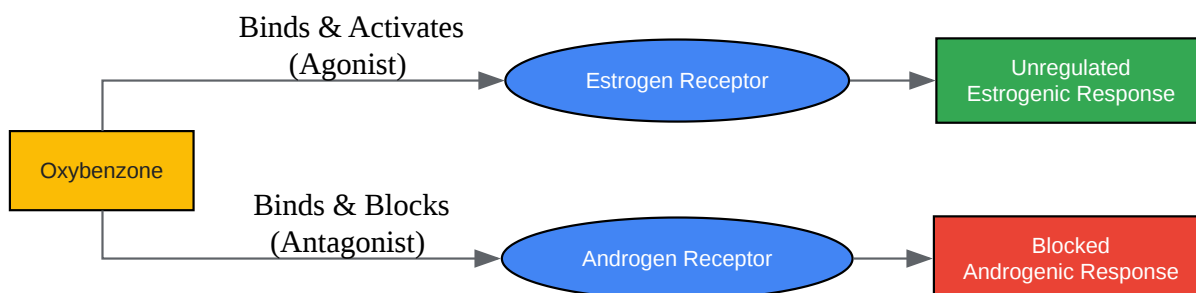
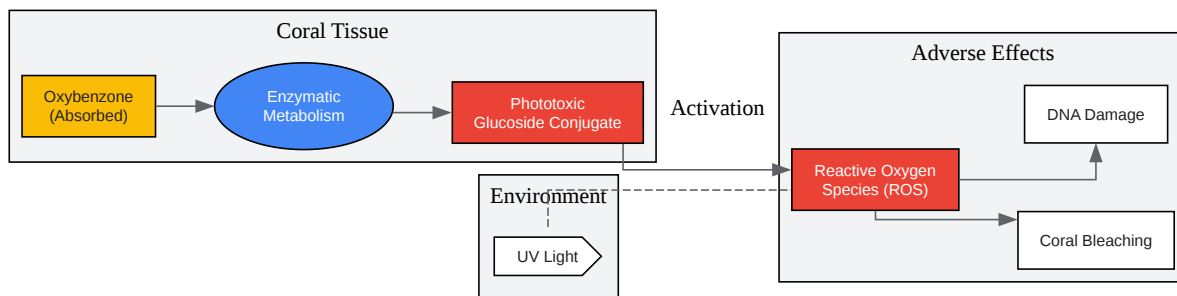
This series of tests evaluates the potential for a chemical to be rapidly and completely broken down by microorganisms.

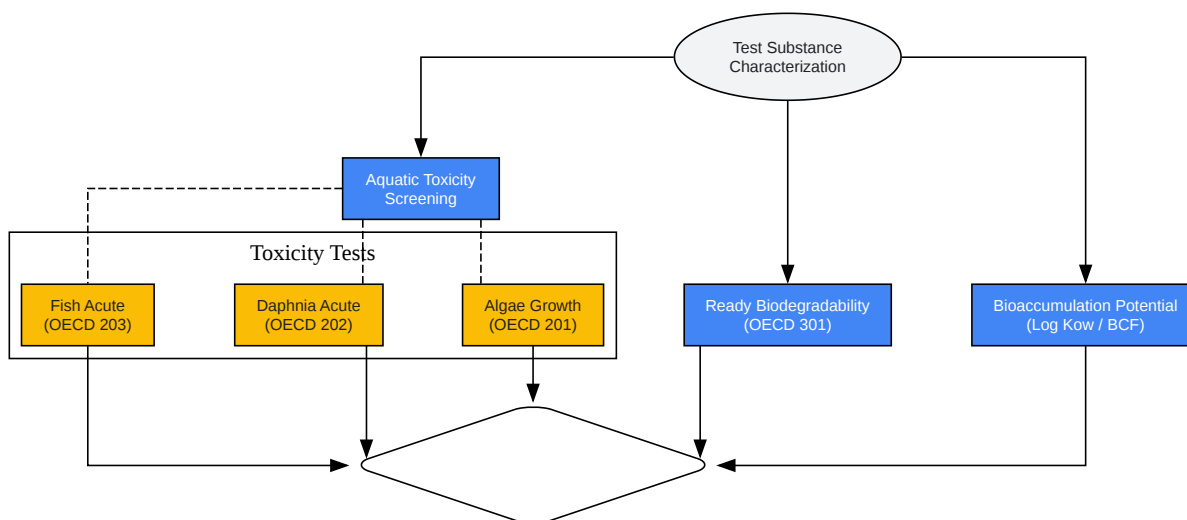
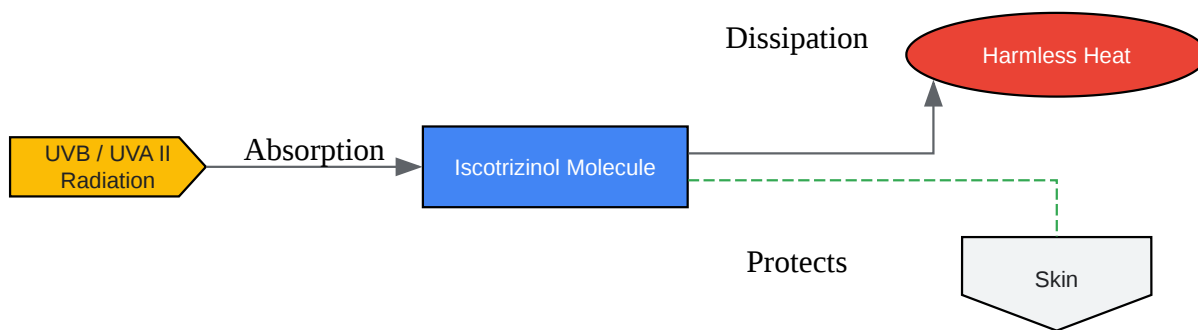
- **Inoculum:** Microorganisms from sources like activated sludge from a wastewater treatment plant.
- **Procedure:** The test substance is incubated with the microbial inoculum in a mineral medium for 28 days. Biodegradation is measured by monitoring parameters such as dissolved organic carbon (DOC) removal, carbon dioxide (CO₂) production, or oxygen consumption.
- **Endpoint:** A substance is considered "readily biodegradable" if it meets specific degradation thresholds (e.g., >60% of theoretical CO₂ production or >70% DOC removal) within a 10-day window during the 28-day test period.

Visualizing Mechanisms and Workflows

Signaling Pathways and Mechanisms of Action

The following diagrams illustrate the known toxicological pathways for Oxybenzone and the functional mechanism of **Iscotrizinol**.





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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. UV Filter: Iscotrizinol - Jane Yoo MD [janeyoomd.com]
- 3. Iscotrizinol Sunbest-HEB - Diethylhexyl Butamido Triazone – UV Filter Sunscreen [vinnerlabs.com]
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